

"N,N-Dibutyl-2-ethylhexylamine" chemical properties and structure

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Compound of Interest

Compound Name: *N,N-Dibutyl-2-ethylhexylamine*

Cat. No.: *B100053*

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An In-depth Technical Guide to N,N-Dibutyl-2-ethylhexylamine

This technical guide provides a comprehensive overview of the chemical properties and structure of **N,N-Dibutyl-2-ethylhexylamine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties and Identification

N,N-Dibutyl-2-ethylhexylamine, also known as N,N-Dibutyl-2-ethyl-1-hexanamine, is a tertiary amine with a branched alkyl structure. Its physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **N,N-Dibutyl-2-ethylhexylamine**

Property	Value	Source
CAS Number	18240-51-2	[1]
Molecular Formula	C16H35N	[1]
Molecular Weight	241.46 g/mol	[1]
Boiling Point	272 °C	[1]
Density	0.804 g/cm ³	[1]
Flash Point	104 °C	[1]
Refractive Index	1.444	[1]
Vapor Pressure	0.00623 mmHg at 25°C	[1]

For the closely related compound, Bis(2-ethylhexyl)amine (CAS 106-20-7), the melting point is reported as -60°C and solubility in water is less than 0.2 g/L at 20°C[2][3].

Chemical Structure

N,N-Dibutyl-2-ethylhexylamine is a tertiary amine characterized by a nitrogen atom bonded to two butyl groups and one 2-ethylhexyl group. The 2-ethylhexyl group introduces a chiral center, although the commercial product is typically a racemic mixture.

Caption: Chemical structure of **N,N-Dibutyl-2-ethylhexylamine**.

Experimental Protocols

While specific synthesis procedures for **N,N-Dibutyl-2-ethylhexylamine** are not extensively detailed in publicly available literature, a general and representative protocol can be derived from standard organic synthesis methodologies for tertiary amines, such as reductive amination.

Objective: To synthesize **N,N-Dibutyl-2-ethylhexylamine** via reductive amination of 2-ethylhexanal with dibutylamine.

Materials:

- 2-Ethylhexanal
- Dibutylamine
- Reducing agent (e.g., Sodium triacetoxyborohydride, Sodium cyanoborohydride, or catalytic hydrogenation with H₂/Pd-C)
- Anhydrous solvent (e.g., Dichloromethane (DCM), 1,2-Dichloroethane (DCE), or Methanol for catalytic hydrogenation)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Aqueous acid (e.g., 1M HCl) for workup
- Aqueous base (e.g., 1M NaOH) for workup
- Brine solution

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), add dibutylamine (1.0 equivalent) and the chosen anhydrous solvent.
- Imine Formation: Cool the solution in an ice bath (0 °C). Add 2-ethylhexanal (1.0-1.1 equivalents) dropwise to the stirred solution. Allow the mixture to stir at room temperature for 1-2 hours to facilitate the formation of the corresponding iminium ion intermediate.
- Reduction:
 - For borohydride reagents: Add the reducing agent (e.g., Sodium triacetoxyborohydride, ~1.5 equivalents) portion-wise to the reaction mixture. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - For catalytic hydrogenation: Transfer the initial mixture to a hydrogenation vessel containing a catalyst (e.g., 5-10 mol% Palladium on carbon). Pressurize the vessel with hydrogen gas (pressure will vary depending on the scale and apparatus) and stir vigorously until the reaction is complete.

- Workup and Purification:
 - Quench the reaction by carefully adding water or a saturated aqueous solution of sodium bicarbonate.
 - If an acidic workup is required, adjust the pH with 1M HCl, extract with an organic solvent, then basify the aqueous layer with 1M NaOH and re-extract the product.
 - Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
 - Purify the crude product via fractional distillation under reduced pressure to obtain the pure **N,N-Dibutyl-2-ethylhexylamine**.

Characterization: The final product should be characterized to confirm its identity and purity using standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Gas Chromatography (GC): To assess purity.

Caption: General workflow for the synthesis and purification of **N,N-Dibutyl-2-ethylhexylamine**.

Safety and Handling

Based on safety data for closely related tertiary amines, **N,N-Dibutyl-2-ethylhexylamine** should be handled with care. It is expected to be harmful if swallowed and may cause skin and eye irritation or burns[4][5]. Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, and work in a well-ventilated area or under a chemical fume hood[5]. Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids[6][7].

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